Potential biological activity of 2-(3,4-Dichlorophenoxy)-5-nitropyridine

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Compound of Interest

Compound Name:	*2-(3,4-Dichlorophenoxy)-5-nitropyridine*
Cat. No.:	*B7809038*

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Technical Monograph: 2-(3,4-Dichlorophenoxy)-5-nitropyridine

Biological Activity, Mechanism of Action, and Experimental Applications

Executive Summary

2-(3,4-Dichlorophenoxy)-5-nitropyridine is a bioactive heterocyclic scaffold belonging to the phenoxypyridine class. It is a structural bioisostere of the diphenyl ether herbicides (e.g., Nitrofen, Oxyfluorfen) and exhibits dual utility in agrochemical and pharmaceutical research.

Its primary biological activity is the inhibition of Protoporphyrinogen Oxidase (PPO), a key enzyme in chlorophyll and heme biosynthesis.[1] This mechanism drives its potent herbicidal profile, causing rapid photobleaching in target plants. Secondarily, the 5-nitropyridine moiety serves as a "warhead" for nitroreductase-mediated activation in antimicrobial applications (specifically anti-tubercular) and as a versatile synthetic precursor for aminopyridine-based kinase inhibitors in oncology.

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Chemical Identity & Structural Analysis

Physicochemical Profile

- Chemical Name: **2-(3,4-Dichlorophenoxy)-5-nitropyridine**
- Molecular Formula: $C_{11}H_6Cl_2N_2O_3$
- Molecular Weight: 285.08 g/mol
- Core Scaffold: Pyridine ring fused with a phenoxy ether linkage.

Pharmacophore Decomposition

The molecule integrates three distinct functional domains that dictate its biological interactions:

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Domain	Structural Feature	Biological Function
A	3,4-Dichlorophenoxy Tail	Lipophilic Anchor: Mimics the protoporphyrinogen substrate side chain. The 3,4-dichloro substitution enhances lipophilicity (LogP) and steric fit within the hydrophobic pocket of the PPO enzyme [1].
B	Ether Linkage (-O-)	Flexible Hinge: Provides rotational freedom, allowing the molecule to adopt the necessary conformation to bind active sites in both PPO (plants) and specific reductases (bacteria) [2].
C	5-Nitropyridine Head	Electronic Modulator: The pyridine nitrogen increases water solubility compared to benzene analogs. The nitro group (-NO_2) is a strong electron-withdrawing group (EWG), essential for metabolic activation (reduction to amine) and electrostatic interaction with target residues [3].

Primary Biological Activity: Herbicidal (PPO Inhibition)[1][2][3][4]

Mechanism of Action (MoA)

The compound functions as a competitive inhibitor of Protoporphyrinogen Oxidase (PPO; EC 1.3.3.4). This enzyme catalyzes the oxidation of protoporphyrinogen IX to protoporphyrin IX.[1]

- Inhibition: The molecule binds to the PPO active site, mimicking the substrate.

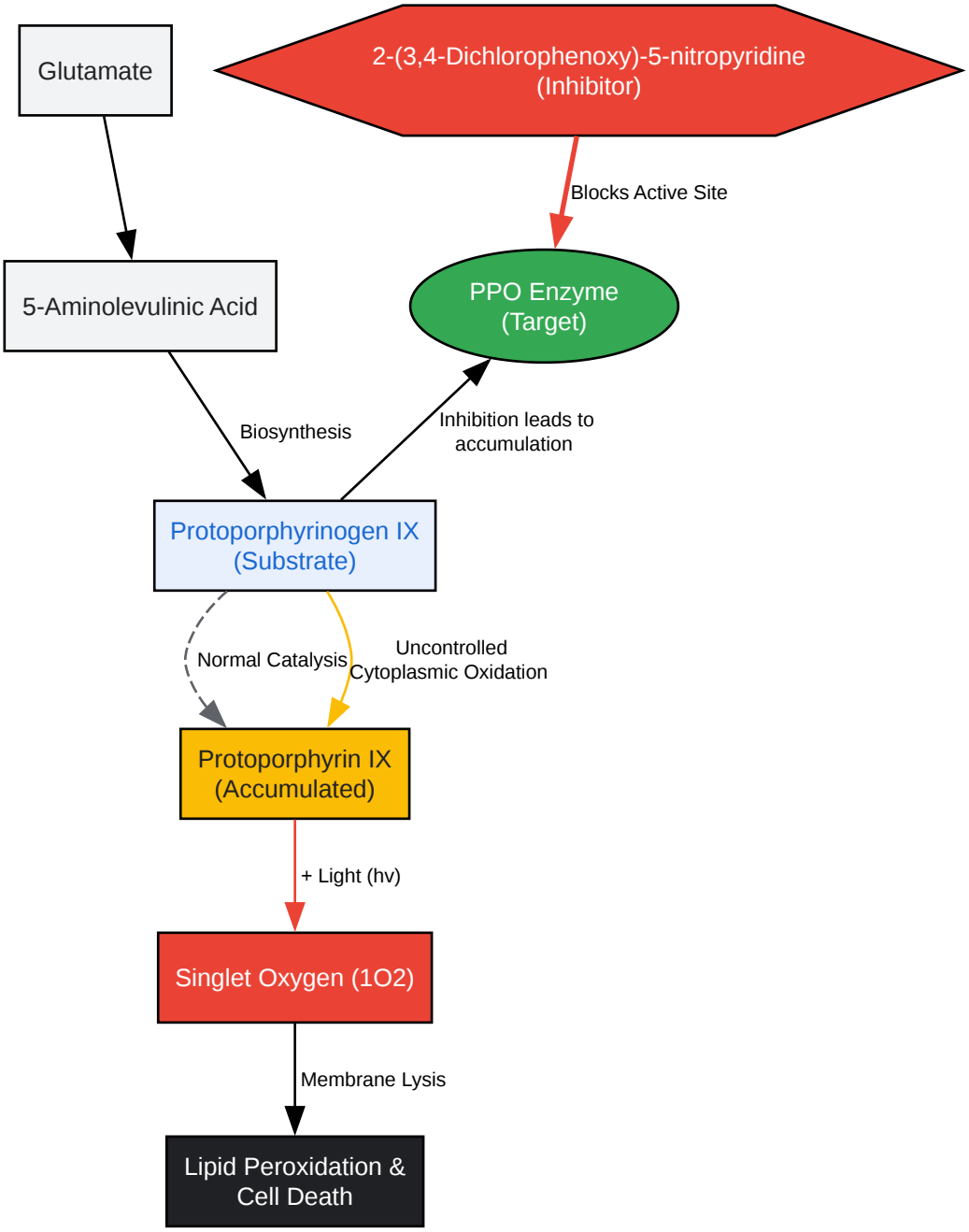
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- Accumulation: Substrate (Protoporphyrinogen IX) accumulates and leaks from the plastid into the cytoplasm.
- Oxidation: Cytoplasmic peroxidase oxidizes the substrate to Protoporphyrin IX (PPIX).
- Lethality: In the presence of light, PPIX generates singlet oxygen (

). This Reactive Oxygen Species (ROS) initiates lipid peroxidation, destroying cell membranes and causing rapid tissue necrosis [4].

Pathway Visualization

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Figure 1: Mechanism of Action for PPO inhibition leading to photodynamic toxicity.

Secondary Biological Activity: Pharmaceutical Applications[1][5][6][7][8][9]

Antimicrobial (Anti-Tubercular) Potential

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Nitropyridine derivatives function as prodrugs against Mycobacterium tuberculosis. The mechanism relies on the bacterial F420-dependent nitroreductase (Ddn).

- Activation: The nitro group (-NO_2) is reduced to reactive nitroso or hydroxylamine intermediates within the bacterium.
- Causality: These radical species form covalent adducts with bacterial proteins and DNA, arresting growth. The pyridine core offers superior pharmacokinetic properties (solubility) compared to nitro-benzene analogs [5].

Anticancer (Kinase Inhibitor Precursor)

While the nitro compound itself has moderate cytotoxicity, its reduced form, 2-(3,4-dichlorophenoxy)-5-aminopyridine, is a "privileged scaffold" for kinase inhibitors.

- Application: The amino group serves as a hinge binder in the ATP pocket of kinases (e.g., c-Met, ALK).
- Synthetic Utility: Researchers utilize the nitro compound as a stable intermediate that can be late-stage functionalized via reduction and amidation [6].

Experimental Protocols

Protocol A: Synthesis via Nucleophilic Aromatic Substitution (SNAr)

Objective: To synthesize high-purity **2-(3,4-Dichlorophenoxy)-5-nitropyridine** for biological testing.

Reagents:

- 2-Chloro-5-nitropyridine (1.0 eq)
- 3,4-Dichlorophenol (1.1 eq)
- Potassium Carbonate (

  , 2.0 eq)

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- Solvent: DMF or Acetonitrile (Dry)

Workflow:

- Charge: Dissolve 3,4-dichlorophenol in DMF under

  atmosphere.
- Deprotonate: Add

  and stir at RT for 30 min to generate the phenoxide anion.
- Addition: Add 2-chloro-5-nitropyridine slowly to control exotherm.
- Reaction: Heat to 80°C for 4-6 hours. Monitor via TLC (Hexane:EtOAc 4:1).
- Workup: Pour into ice water. The product will precipitate as a solid.
- Purification: Recrystallize from Ethanol/Water to remove unreacted phenol.

Validation Check:

-NMR should show the disappearance of the phenolic -OH proton and the characteristic downfield shift of the pyridine protons [7].

Protocol B: In Vitro PPO Inhibition Assay

Objective: Quantify the

of the compound against plant PPO.[1]

Materials:

- Recombinant PPO enzyme (isolated from Amaranthus tuberculatus or E. coli expression system).
- Substrate: Protoporphyrinogen IX (freshly prepared via reduction of Protoporphyrin IX with Na-amalgam).
- Fluorescence Plate Reader (Ex: 405 nm, Em: 630 nm).

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Step-by-Step:

- Preparation: Prepare a stock solution of the test compound in DMSO.
- Incubation: Mix PPO enzyme buffer (100 mM Tris-HCl, pH 7.5, 1 mM EDTA) with varying concentrations of the inhibitor (0.1 nM to 100

  M). Incubate for 10 min at 30°C.
- Initiation: Add Protoporphyrinogen IX substrate (5

  M final) to start the reaction.
- Measurement: Monitor the increase in fluorescence over 15 minutes. The product (Protoporphyrin IX) is highly fluorescent, while the substrate is not.
- Analysis: Plot reaction velocity vs. inhibitor concentration to derive

  .

Self-Validating Control: Include Oxyfluorfen or Acifluorfen as a positive control. If the control deviates >20% from literature values, the substrate oxidation state is likely compromised [1].

Safety & Toxicology (ADMET)

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Parameter	Prediction/Observation	Implication
Mutagenicity	High Risk	Nitro-aromatics are often Ames positive due to metabolic reduction to hydroxylamines, which can intercalate DNA. Handle with extreme caution.
Lipophilicity	LogP ~ 3.5 - 4.2	High membrane permeability; likely to bioaccumulate if not metabolized.
Environmental	Persistent	The 3,4-dichloro moiety resists microbial degradation. Potential for groundwater contamination if used as an agrochemical.

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